

# Application of TEGOSOFT® 189 in Skin Barrier Function Studies

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## Compound of Interest

Compound Name: TEGOSOFT 189

Cat. No.: B1169835

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## Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

### Introduction:

TEGOSOFT® 189, chemically known as Isopropyl Palmitate (IPP), is a widely used emollient in the cosmetic and pharmaceutical industries. Its primary function is to soften and smooth the skin by forming a protective layer on the stratum corneum, the outermost layer of the epidermis. This occlusive film helps to reduce transepidermal water loss (TEWL), a key indicator of skin barrier function, thereby improving skin hydration and maintaining its integrity. This document provides detailed application notes and experimental protocols for studying the effects of TEGOSOFT® 189 on skin barrier function.

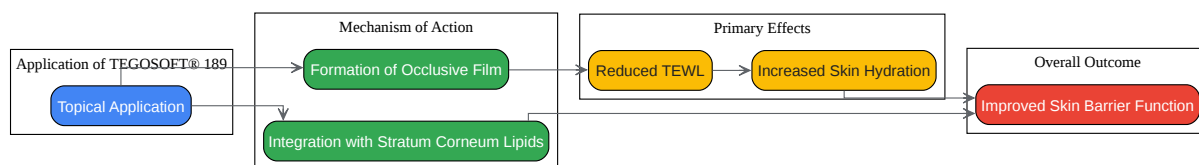
## Mechanism of Action

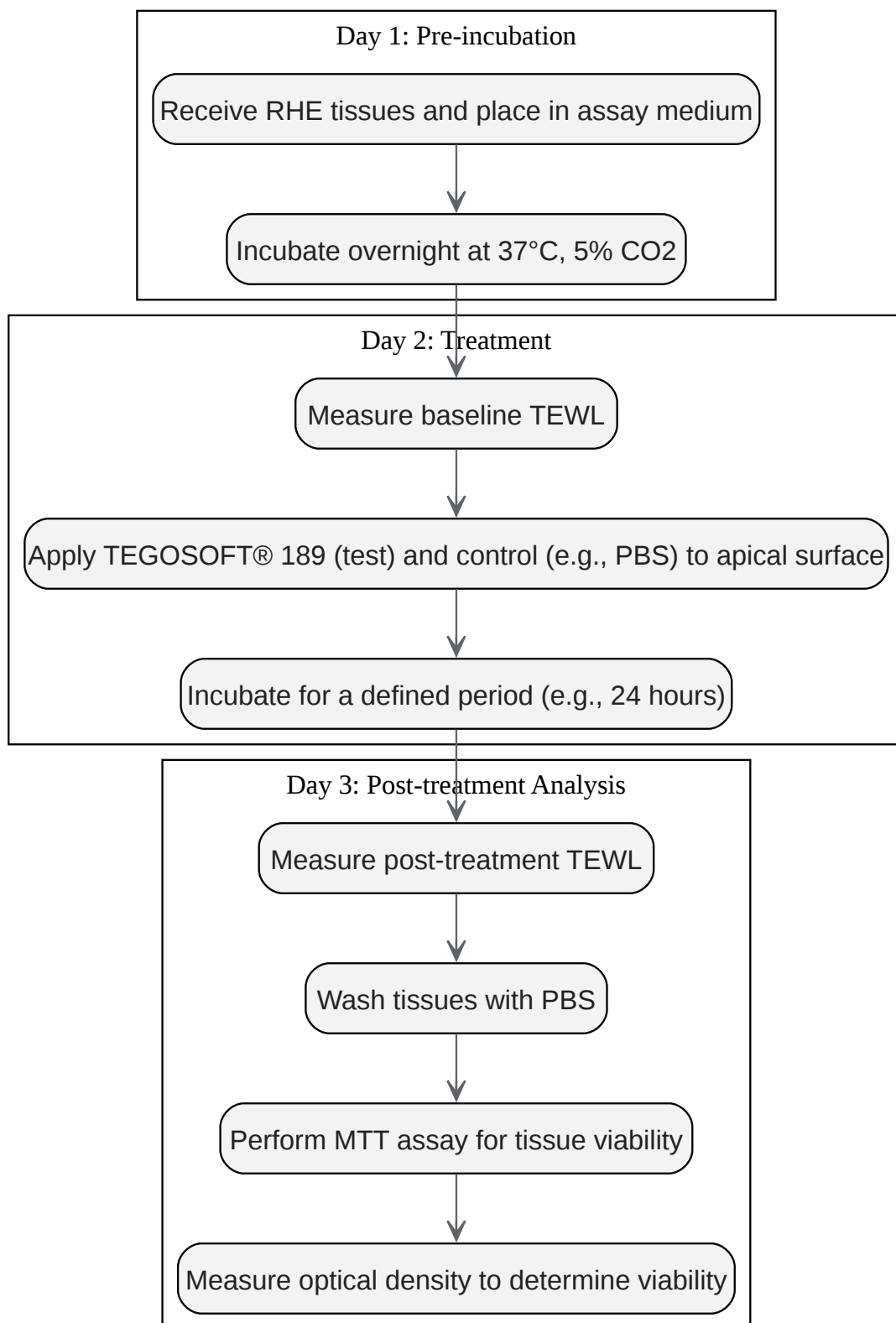
TEGOSOFT® 189 functions primarily as an emollient and occlusive agent. Its mechanism of action in enhancing the skin barrier can be summarized as follows:

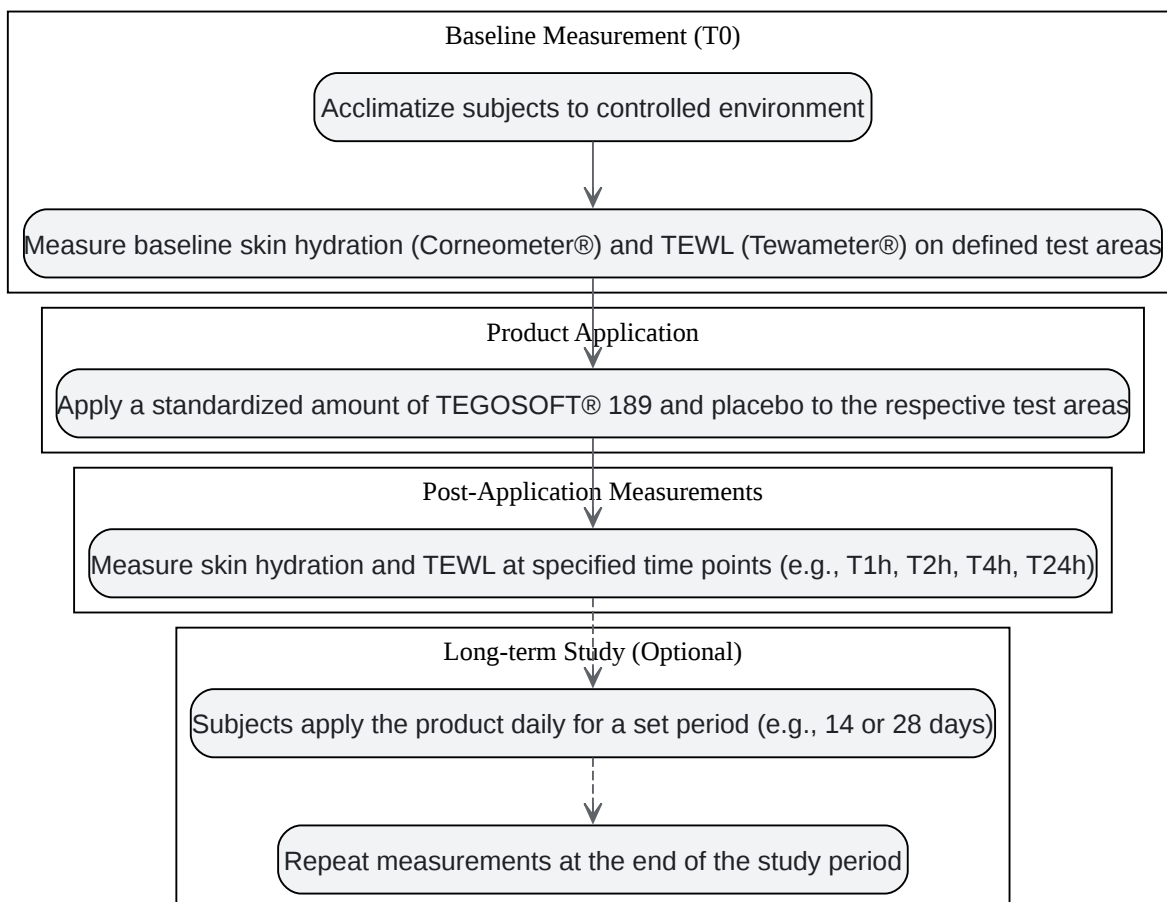
- **Formation of an Occlusive Layer:** Upon application, Isopropyl Palmitate forms a thin, non-greasy film on the skin surface. This layer acts as a physical barrier, slowing the evaporation of water from the skin to the environment.

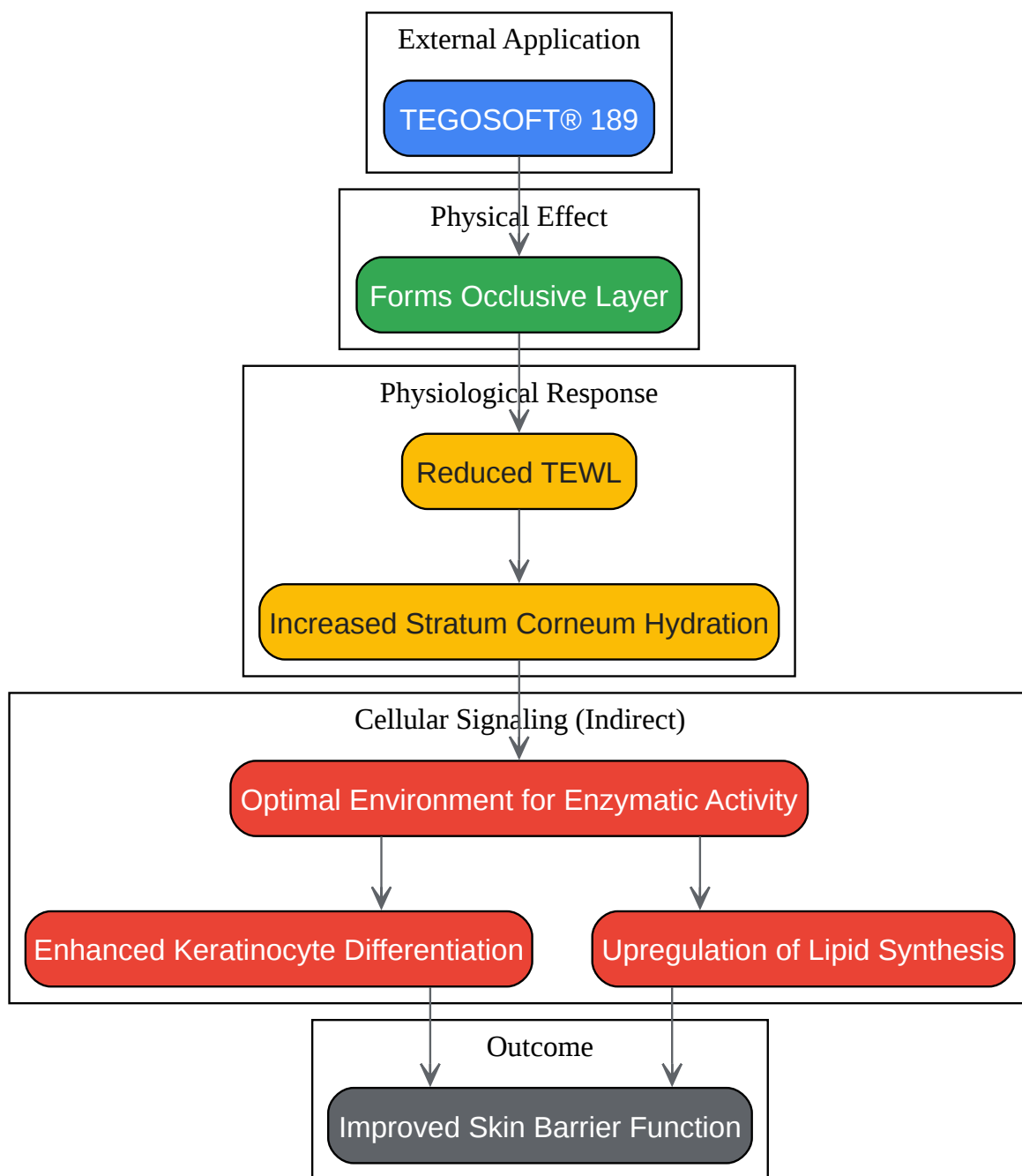
- **Reduction of Transepidermal Water Loss (TEWL):** By creating this occlusive barrier, TEGOSOFT® 189 directly reduces the rate of TEWL. A lower TEWL value is indicative of a healthier and more robust skin barrier.<sup>[1]</sup>
- **Improvement of Stratum Corneum Hydration:** The retention of water in the stratum corneum leads to increased hydration levels. This helps to maintain the flexibility and integrity of the skin, preventing dryness, flaking, and cracking.
- **Lipid Integration:** While not a natural component of the skin's lipid matrix, as an emollient, Isopropyl Palmitate can integrate into the lipid lamellae of the stratum corneum, helping to fill in gaps between corneocytes and reinforce the barrier structure.

## Logical Relationship of TEGOSOFT® 189's Action









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## References

- 1. Glyceryl Stearate SE - Glyceryl Monostearate - Emulsifier & Thickener [newdirectionsaromatics.com]
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